Technical Guide: Synthesis of 2-(3,4-Dimethylanilino)-4-methoxynicotinonitrile

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Compound of Interest

Compound Name:	*2-(3,4-Dimethylanilino)-4-methoxynicotinonitrile*
CAS No.:	*341967-12-2*
Cat. No.:	*B2977766*

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Executive Summary

This guide details the scalable synthesis of **2-(3,4-Dimethylanilino)-4-methoxynicotinonitrile** (CAS: 341967-12-2), a critical pharmacophore in the development of tyrosine kinase inhibitors (TKIs). The 2-amino-4-alkoxynicotinonitrile scaffold is structurally homologous to the core domains of several approved kinase inhibitors, serving as a hinge-binding motif that interacts with the ATP-binding pocket of enzymes such as Src, Abl, and EGFR.

The synthesis strategy prioritizes regiochemical fidelity, utilizing the differential electrophilicity of the 2- and 4-positions on the nicotinonitrile core. By exploiting the para-like activation of the C4 position relative to the pyridine nitrogen, we establish a robust, two-step protocol starting from commercially available 2,4-dichloronicotinonitrile.

Retrosynthetic Analysis & Strategy

The target molecule features two distinct substituents on the pyridine ring: a methoxy group at C4 and a 3,4-dimethylanilino group at C2. The presence of the electron-withdrawing nitrile

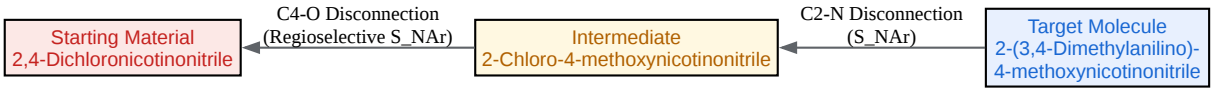
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group at C3 strongly activates both positions toward Nucleophilic Aromatic Substitution (SNAr). [1]

Strategic Disconnection

- C2–N Bond Formation: The final step involves the displacement of a leaving group (Cl) at C2 by 3,4-dimethylaniline.
- C4–O Bond Formation: The intermediate requires the installation of the methoxy group at C4 prior to the aniline coupling to avoid regiochemical mixtures.

Rationale: In 2,4-dichloronicotinonitrile, the C4 position is electronically more deficient than C2 due to the cooperative electron-withdrawing effects of the ring nitrogen (via conjugation) and the ortho-nitrile group. Consequently, controlled nucleophilic attack by methoxide occurs preferentially at C4.



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Figure 1: Retrosynthetic logic exploiting the differential reactivity of the dichloro-core.

Critical Raw Materials & Safety Profile

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Reagent	CAS No.	Role	Safety Hazard
2,4-Dichloronicotinonitrile	26452-80-2	Core Scaffold	Toxic, Irritant. Reacts violently with strong oxidizers.
Sodium Methoxide (25% in MeOH)	124-41-4	Nucleophile 1	Flammable, Corrosive. Moisture sensitive.
3,4-Dimethylaniline	95-64-7	Nucleophile 2	Toxic by inhalation/contact. Methemoglobinemia risk.
2-Ethoxyethanol	110-80-5	Solvent (Step 2)	Reprotoxic, Flammable.

Detailed Synthetic Protocol

Step 1: Regioselective Synthesis of 2-Chloro-4-methoxynicotinonitrile

This step demands strict temperature control. While C4 is more reactive, elevated temperatures will lead to bis-substitution (2,4-dimethoxy product).

Reaction Scheme:

Protocol:

- Setup: Charge a 3-neck round-bottom flask equipped with a thermometer, addition funnel, and nitrogen inlet with 2,4-Dichloronicotinonitrile (10.0 g, 57.8 mmol) and anhydrous Methanol (100 mL).
- Cooling: Cool the suspension to 0–5 °C using an ice/water bath.
- Addition: Dropwise add Sodium Methoxide (25 wt% in MeOH, 13.2 mL, 57.8 mmol, 1.0 eq) over 30 minutes. Crucial: Maintain internal temperature < 5 °C.

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- Reaction: Allow the mixture to warm to Room Temperature (RT) naturally and stir for 4 hours.
  - IPC (In-Process Control): Monitor by TLC (Hexane:EtOAc 4:1) or HPLC.[2] The starting material (Rf ~0.6) should disappear; the product (Rf ~0.4) is the major spot. Bis-methoxy impurity (Rf < 0.3) should be minimal.
- Workup:
  - Concentrate the solvent to ~25% volume under reduced pressure.
  - Pour the residue into ice-water (200 mL) with vigorous stirring. The product will precipitate as a white to off-white solid.
  - Filter the solid and wash with cold water (2 x 50 mL).
- Drying: Dry in a vacuum oven at 45 °C for 12 hours.
  - Yield: Expect 8.5 – 9.2 g (87–95%).
  - Identity Confirmation: 1H NMR (CDCl3) should show a methoxy singlet (~4.0 ppm) and two aromatic doublets (pyridine protons).

Step 2: C2-Amination with 3,4-Dimethylaniline

The C2-chloride is deactivated relative to the C4-chloride but remains susceptible to SNAr due to the ortho-cyano group. Thermal activation in a polar solvent is typically sufficient.

Reaction Scheme:

Protocol:

- Setup: In a reaction vial or flask, dissolve 2-Chloro-4-methoxynicotinonitrile (5.0 g, 29.6 mmol) in 2-Ethoxyethanol (40 mL).
  - Note: 2-Propanol or n-Butanol can be used, but 2-Ethoxyethanol allows for higher temperatures without pressure vessels.
- Reagent Addition: Add 3,4-Dimethylaniline (4.3 g, 35.5 mmol, 1.2 eq).

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- Optional Catalyst: If reaction is sluggish, add p-Toluenesulfonic acid (0.1 eq) or Pyridine hydrochloride (1.0 eq) to catalyze the proton transfer.

- Heating: Heat the mixture to 100–110 °C for 6–12 hours.
  - IPC: Monitor disappearance of the chloro-intermediate.
- Workup:
  - Cool the reaction mixture to RT.
  - Pour into water (150 mL) and adjust pH to ~8-9 with saturated NaHCO3 (to neutralize the HCl salt formed).
  - Extract with Ethyl Acetate (3 x 50 mL).
  - Wash combined organics with Brine, dry over Na2SO4, and concentrate.[2]
- Purification:
  - The crude material is often a tan solid. Recrystallize from Ethanol or Acetonitrile.
  - Dissolve in minimum hot ethanol, treat with activated charcoal (if colored), filter hot, and cool to 4 °C.
- Final Product: **2-(3,4-Dimethylanilino)-4-methoxynicotinonitrile**.
  - Appearance: White to pale yellow crystalline solid.
  - Yield: Expect 60–75%.

Mechanistic Insight & Pathway Visualization

The reaction proceeds via an Addition-Elimination (SNAr) mechanism.[1] The regioselectivity in Step 1 is governed by the stability of the Meisenheimer complex.[1][2] Attack at C4 places the negative charge on the ring nitrogen (a highly stable resonance contributor) and the carbon bearing the nitrile.[2] Attack at C2 is less favorable because the steric hindrance of the adjacent

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nitrile group is slightly higher, and the electronic activation is marginally lower than the para-position.



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Figure 2: Reaction pathway illustrating the sequential substitution logic.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Bis-methoxylation (Step 1)	Temperature too high (>10°C) or excess NaOMe.	Strictly control temp at 0°C. Use exactly 1.0 eq of NaOMe.
Low Conversion (Step 2)	Deactivated electrophile.	Increase temp to 120°C. Add catalytic HCl (dioxane/HCl) to protonate the ring N, increasing electrophilicity.
Regioisomer Impurity	Attack at C2 in Step 1.	Unlikely if temp is controlled. If observed, purify Intermediate 1 by recrystallization (MeOH) before Step 2.

References

- Synthesis of 2-Chloro-4-methoxynicotinonitrile
  - Source: Sigma-Aldrich Product C
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  - Title: **2-(3,4-Dimethylanilino)-4-methoxynicotinonitrile** (CAS 341967-12-2).
  - Source: PubChem / ChemicalBook.
  - URL:

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